

# HDTMS vs OTMS adsorption efficiency

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## Compound Focus: Hexadecyltrimethoxysilane

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## Comparative Adsorption Performance

The following data is synthesized from a 2025 study that directly compared Octyltrimethoxysilane (OTMS) and **Hexadecyltrimethoxysilane** (HDTMS) functionalized onto the same magnetic silica substrate for adsorbing antibiotics from water [1].

Table 1: Optimal Adsorption Conditions and Capacities

Parameter	OTMS-functionalized adsorbent (NMM@SiO <sub>2</sub> /OTMS)	HDTMS-functionalized adsorbent (NMM@SiO <sub>2</sub> /HDTMS)
Optimal pH	6 (for both CIP and CAP)	6 (for both CIP and CAP)
Optimal Contact Time	60 min for CIP; 90 min for CAP	60 min for CIP; 90 min for CAP
Adsorption Capacity for CIP	87.83 mg g <sup>-1</sup>	Lower than OTMS (specific value not provided)
Adsorption Capacity for CAP	56.44 mg g <sup>-1</sup>	Lower than OTMS (specific value not provided)
Kinetics Model	Pseudo-second-order (for both adsorbents)	Pseudo-second-order (for both adsorbents)

Parameter	OTMS-functionalized adsorbent (NMM@SiO <sub>2</sub> /OTMS)	HDTMS-functionalized adsorbent (NMM@SiO <sub>2</sub> /HDTMS)
Isotherm Model	Freundlich (for both adsorbents)	Freundlich (for both adsorbents)

Table 2: Thermodynamic Parameters for Adsorption

Thermodynamic Parameter	OTMS-functionalized adsorbent	HDTMS-functionalized adsorbent
Enthalpy Change ( $\Delta H$ )	Negative (Exothermic process)	Negative (Exothermic process)
Gibbs Free Energy ( $\Delta G$ )	Negative (Spontaneous process)	Negative (Spontaneous process)
Entropy Change ( $\Delta S$ )	Positive (Increased randomness)	Positive (Increased randomness)

## Experimental Protocols for Key Studies

For researchers looking to replicate or build upon these findings, here are the detailed methodologies from the core study.

### Synthesis of Functionalized Adsorbents (Naat et al., 2025) [1]

This protocol describes the creation of the OTMS and HDTMS adsorbents tested above.

- **Step 1: Preparation of Natural Magnetic Material (NMM)**
  - Iron sand is separated using an external magnet, dried, and ground to a 200-mesh particle size.
  - The material is washed with distilled water to remove non-magnetic components, dried again, and activated by refluxing in a 10% HCl solution at 75–80 °C for 2 hours.
  - The activated NMM is washed to neutral pH and dried [1].
- **Step 2: Silica Coating (NMM@SiO<sub>2</sub>)**
  - Silica is extracted from natural sand and coated onto the NMM surface to prevent aggregation and improve stability [1].
- **Step 3: Functionalization with OTMS or HDTMS**

- The NMM@SiO<sub>2</sub> is functionalized with varying quantities (3, 7.5, and 15 mmol) of either OTMS or HDTMS to impart hydrophobic properties, creating the final adsorbents NMM@SiO<sub>2</sub>/OTMS and NMM@SiO<sub>2</sub>/HDTMS [1].

## Batch Adsorption Experiment Protocol (Naat et al., 2025) [1]

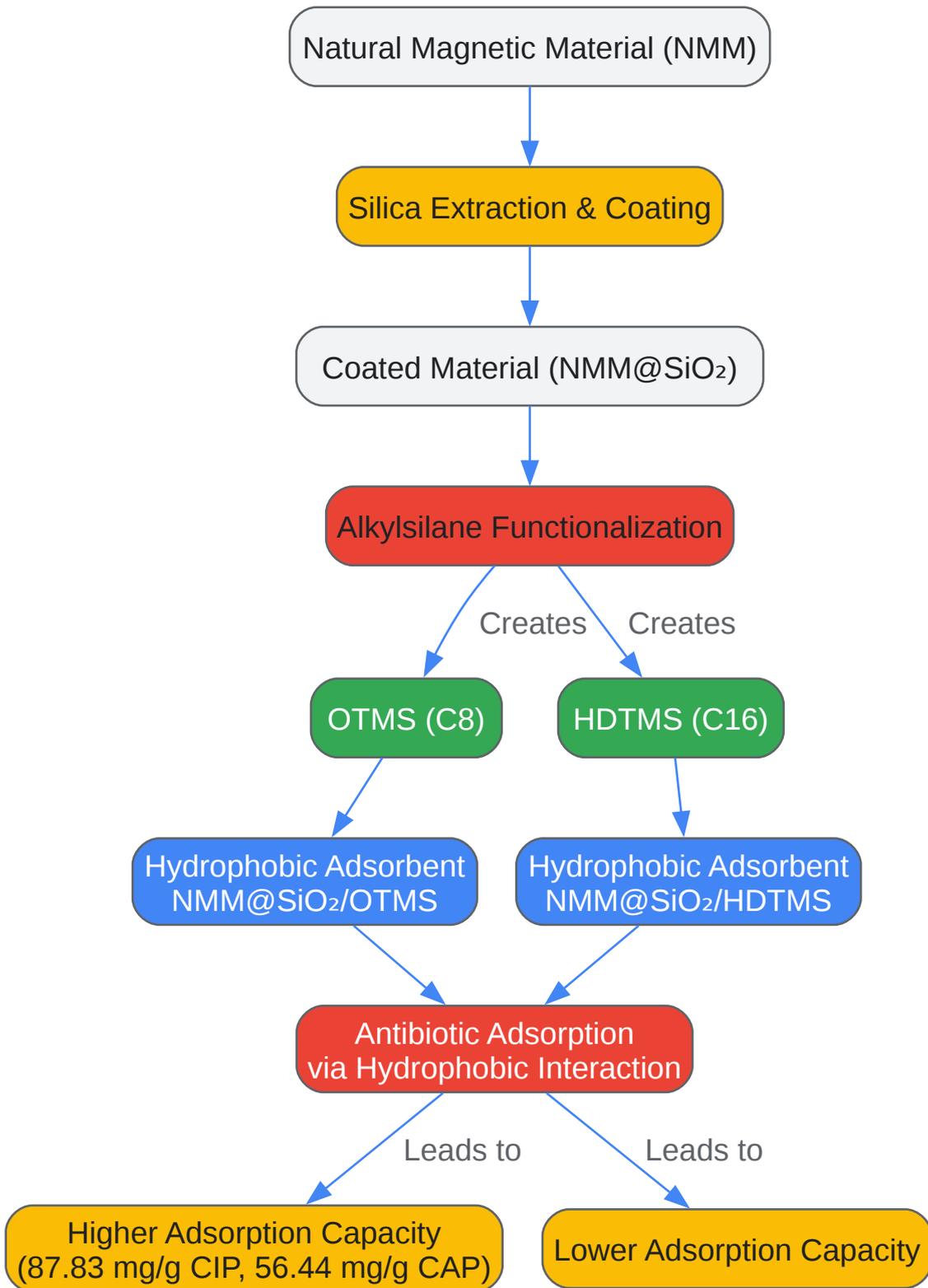
This is the general procedure used to generate the comparative data.

- **Adsorbates:** Ciprofloxacin (CIP) and Chloramphenicol (CAP) solutions.
- **Procedure:**
  - A fixed dose of the adsorbent (NMM@SiO<sub>2</sub>/OTMS or NMM@SiO<sub>2</sub>/HDTMS) is added to a known volume and concentration of the antibiotic solution.
  - The mixture is agitated at a constant speed in a shaker.
  - The pH is adjusted using NaOH or HCl solutions and measured with a pH meter.
  - After a predetermined contact time, the adsorbent is separated from the solution using an external magnetic field.
  - The remaining concentration of the antibiotic in the solution is analyzed to calculate the adsorption capacity [1].

## Adsorption Mechanism and Functionalization Workflow

The core finding of the study is that **OTMS-functionalized material demonstrated a higher adsorption capacity for both CIP and CAP than HDTMS-functionalized material** [1]. The primary mechanism is attributed to the introduction of hydrophobic groups, which interact with the hydrophobic structures of the antibiotic molecules [1].

The diagram below illustrates the synthesis and adsorption mechanism.



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## Interpretation and Key Takeaways

- **Performance Over Chain Length:** Contrary to what one might assume, the adsorbent with the shorter alkyl chain (OTMS, C8) outperformed the one with the longer chain (HDTMS, C16) [1]. This suggests that factors beyond simple hydrophobicity, such as the density of the functional groups and steric effects on the material's surface, play a critical role in adsorption efficiency.
- **Shared Mechanisms:** Both materials followed the same kinetic (pseudo-second-order) and isotherm (Freundlich) models, indicating that the overall adsorption mechanism and surface heterogeneity are similar, despite the difference in capacity [1].
- **Application in Other Fields:** While this guide focuses on antibiotic adsorption, HDTMS is widely used to create superhydrophobic surfaces for other applications, such as oil-water separation, where it demonstrates very high efficiency (e.g., 99.9% oil absorption) [2]. The choice between OTMS and HDTMS, therefore, depends heavily on the specific application.

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## References

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2. The Development of Superhydrophobic PVA Sponge, Using HDTMS ... [link.springer.com]

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